An In-Depth Technical Guide to Azidotrimethyltin(IV) for Advanced Research

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Compound of Interest

Compound Name:	*Azidotrimethyltin(IV)*
CAS No.:	*1118-03-2*
Cat. No.:	*B072298*

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Abstract

Azidotrimethyltin(IV), with the Chemical Abstracts Service (CAS) number 1118-03-2, is a versatile and highly reactive organotin azide. Its unique chemical properties make it a valuable reagent in organic synthesis, particularly in the construction of nitrogen-containing heterocycles, which are prevalent scaffolds in many pharmaceutical agents. This guide provides a comprehensive overview of **Azidotrimethyltin(IV)**, including its synthesis, spectroscopic characterization, safe handling protocols, and applications in drug discovery, with a focus on its role in "click chemistry." The content herein is intended to equip researchers with the necessary knowledge to safely and effectively utilize this potent chemical tool in their scientific endeavors.

Chemical and Physical Properties

Azidotrimethyltin(IV), also known as trimethyltin azide or azidotrimethylstannane, is a white crystalline solid with a melting point of 117-120 °C. It is characterized by the chemical formula

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$(CH_3)_3SnN_3$ and a molecular weight of 207.85 g/mol . The presence of the azido group and the organotin moiety confers upon it a distinct reactivity profile.

Property	Value	Source
CAS Number	1118-03-2	
Molecular Formula	$(CH_3)_3SnN_3$	
Molecular Weight	207.85 g/mol	
Appearance	White crystalline solid	
Melting Point	117-120 °C	
Synonyms	Trimethyltin azide, Azidotrimethylstannane	[1]

Synthesis of **Azidotrimethyltin(IV)**

The synthesis of **Azidotrimethyltin(IV)** is typically achieved through the reaction of a trimethyltin halide, most commonly trimethyltin chloride, with an alkali metal azide, such as sodium azide. This straightforward nucleophilic substitution reaction is a well-established method for the preparation of organotin azides.[2][3]

Causality of Experimental Choices

The choice of trimethyltin chloride as the starting material is due to its commercial availability and high reactivity. Sodium azide serves as a readily available and inexpensive source of the azide anion. The reaction is often carried out in a solvent that can facilitate the dissolution of the reactants and the precipitation of the inorganic salt byproduct (e.g., sodium chloride), thereby driving the reaction to completion. The choice of solvent and reaction temperature is critical to ensure a safe and efficient reaction, minimizing the potential for the formation of hazardous byproducts.

Detailed Experimental Protocol

The following protocol is based on the general procedure described in the literature for the synthesis of organotin azides[2][3]:

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Materials:

- Trimethyltin chloride ($(CH_3)_3SnCl$)
- Sodium azide (NaN_3)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Round-bottom flask with a magnetic stirrer
- Reflux condenser
- Inert atmosphere (e.g., nitrogen or argon)
- Filtration apparatus
- Rotary evaporator

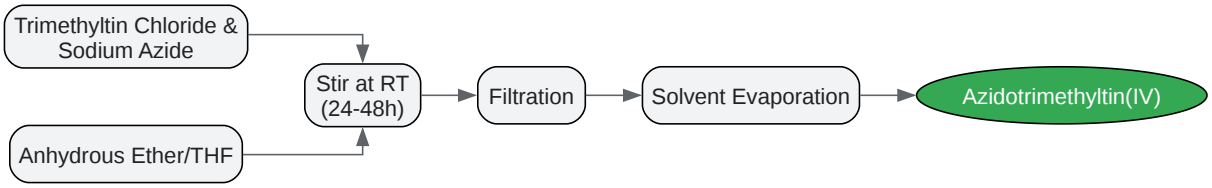
Procedure:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add sodium azide (1.1 equivalents). The apparatus should be under an inert atmosphere of nitrogen or argon.
- Solvent Addition: Add anhydrous diethyl ether or THF to the flask to create a slurry of sodium azide.
- Addition of Trimethyltin Chloride: Dissolve trimethyltin chloride (1.0 equivalent) in the same anhydrous solvent and add it dropwise to the stirred sodium azide slurry at room temperature.
- Reaction: Stir the reaction mixture at room temperature for 24-48 hours. The progress of the reaction can be monitored by the precipitation of sodium chloride.
- Workup: After the reaction is complete, filter the mixture to remove the precipitated sodium chloride.

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- Isolation of Product: Carefully remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield crude **Azidotrimethyltin(IV)**.
- Purification (Optional): The product can be further purified by recrystallization from a suitable solvent if necessary.

Self-Validation: The successful synthesis of the product can be confirmed by melting point determination and spectroscopic analysis (IR and NMR). The obtained melting point should be within the range of 117-120 °C.



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Caption: Workflow for the synthesis of **Azidotrimethyltin(IV)**.

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the identity and purity of the synthesized **Azidotrimethyltin(IV)**.

Infrared (IR) Spectroscopy

The IR spectrum of **Azidotrimethyltin(IV)** is characterized by a strong, sharp absorption band in the region of 2100-2080 cm^{-1} corresponding to the asymmetric stretching vibration of the azide (N_3) group. Other characteristic peaks include those for the Sn-C stretching and CH_3 bending vibrations.

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Functional Group	Expected Wavenumber (cm^{-1})
Azide (N_3) asymmetric stretch	~2100 - 2080
C-H stretch (methyl)	~2980 - 2915
Sn-C stretch	~550 - 540

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR: The proton NMR spectrum of **Azidotrimethyltin(IV)** is expected to show a sharp singlet for the nine equivalent protons of the three methyl groups attached to the tin atom. The chemical shift of this peak is influenced by the tin atom and the neighboring azide group. Due to the presence of tin isotopes (^{117}Sn and ^{119}Sn, both with I=1/2), satellite peaks flanking the main singlet are expected due to ^{2}J(Sn-H) coupling.

^{13}C NMR: The carbon-13 NMR spectrum will exhibit a single resonance for the methyl carbons. Similar to the proton NMR, coupling to the tin isotopes (^{1}J(Sn-C)) will result in satellite peaks.

^{119}Sn NMR: The tin-119 NMR spectrum provides direct information about the chemical environment of the tin nucleus and is a powerful tool for characterizing organotin compounds. For **Azidotrimethyltin(IV)**, a single resonance is expected in the characteristic chemical shift range for tetraorganotin compounds.

Safety and Handling

Azidotrimethyltin(IV) is a highly hazardous substance and must be handled with extreme caution. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.

Hazard Identification

- Signal Word: Danger
- Hazard Statements: H300 (Fatal if swallowed), H310 (Fatal in contact with skin), H330 (Fatal if inhaled), H410 (Very toxic to aquatic life with long lasting effects).

Personal Protective Equipment (PPE)

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).

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- Eye Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing for larger quantities.
- Respiratory Protection: Handle only in a well-ventilated fume hood. For procedures with a risk of aerosol formation, a respirator with an appropriate filter should be used.

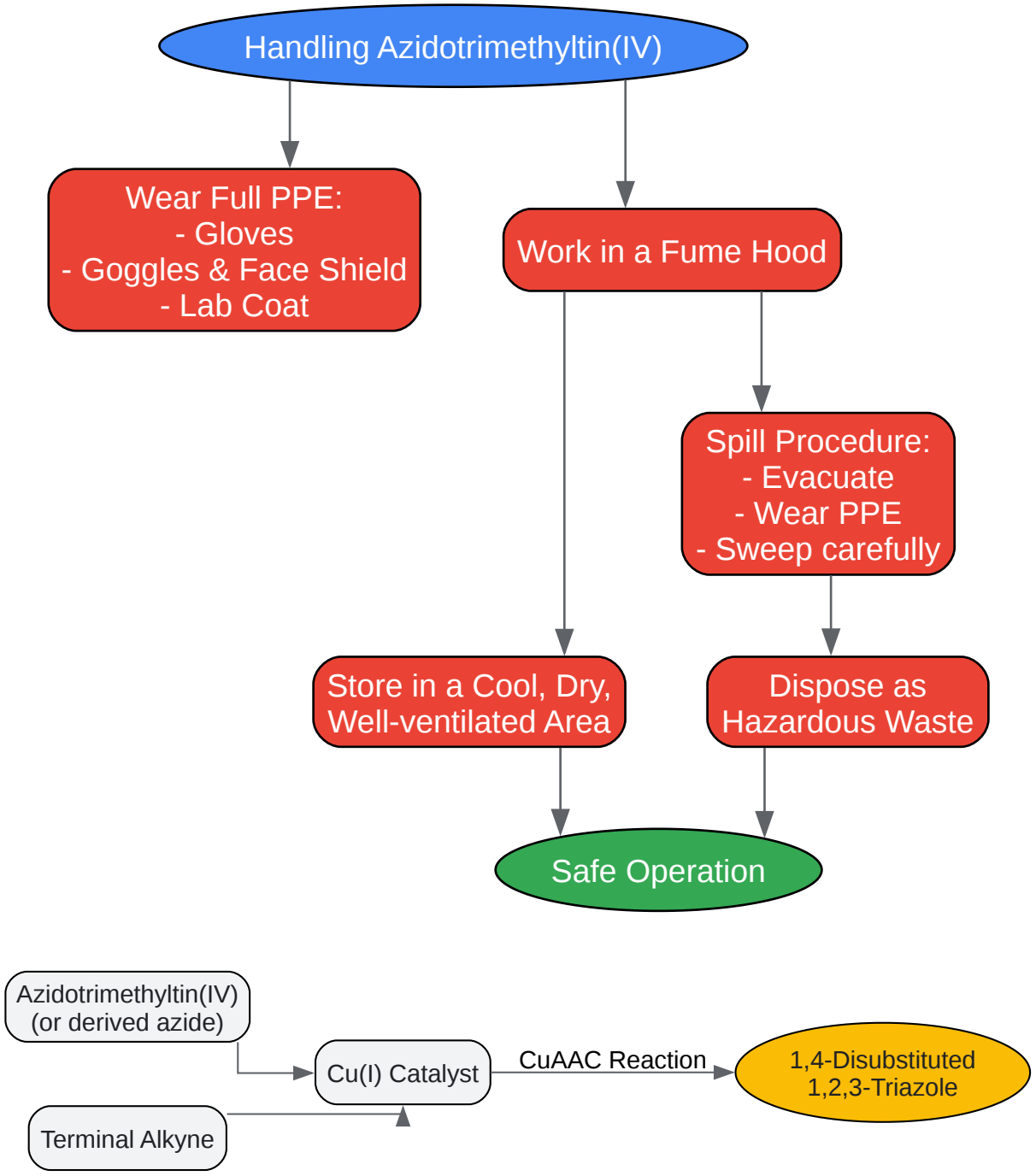
Handling and Storage

- Work in a well-ventilated chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Spill and Disposal Management

- Spill: In case of a spill, evacuate the area. Wear appropriate PPE and carefully sweep up the solid material, avoiding dust generation. Place the spilled material in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its high toxicity and the presence of tin, it must be treated as hazardous waste.

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Caption: The Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Synthesis of Bioactive Triazoles

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The 1,2,3-triazole ring is a common motif in many biologically active compounds, including antimicrobial, antiviral, and anticancer agents. **Azidotrimethyltin(IV)** can serve as a source of the azide functionality for the synthesis of these triazole-containing drug candidates. The triazole ring can act as a stable linker between different molecular fragments or as a pharmacophore that interacts with biological targets.

Bioconjugation and Drug Targeting

The bioorthogonal nature of the click reaction allows for its use in bioconjugation, where a drug molecule can be attached to a targeting moiety, such as a peptide, antibody, or nanoparticle. This approach enables the targeted delivery of the drug to specific cells or tissues, potentially increasing its efficacy and reducing side effects. **Azidotrimethyltin(IV)** can be used to introduce the azide group into the drug molecule, which can then be "clicked" onto an alkyne-functionalized targeting vector.

Conclusion

Azidotrimethyltin(IV) is a potent and versatile reagent with significant applications in organic synthesis and drug discovery. Its ability to serve as an azide source for click chemistry makes it a valuable tool for the construction of complex, biologically active molecules. However, its high toxicity necessitates strict adherence to safety protocols. By understanding its properties, synthesis, and reactivity, and by implementing rigorous safety measures, researchers can effectively harness the power of **Azidotrimethyltin(IV)** to advance their scientific and drug development goals.

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